

An In-depth Technical Guide to N-Acetyl-L-tyrosine Ethyl Ester

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Compound of Interest

Compound Name: *N-Acetyl-L-tyrosine ethyl ester*

Cat. No.: *B167268*

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This guide provides a comprehensive overview of the chemical properties, synthesis, and biological significance of **N-Acetyl-L-tyrosine ethyl ester**, a derivative of the amino acid L-tyrosine. The information is intended for researchers, scientists, and professionals in the field of drug development and biochemical research.

Core Molecular Data

N-Acetyl-L-tyrosine ethyl ester is available in both anhydrous and monohydrate forms. The key molecular details are summarized below.

Property	Anhydrous	Monohydrate
Molecular Formula	C ₁₃ H ₁₇ NO ₄ [1][2]	C ₁₃ H ₁₉ NO ₅ or C ₁₃ H ₁₇ NO ₄ · H ₂ O[3][4][5]
Molecular Weight	251.28 g/mol [1][2]	269.29 g/mol [3][4][5]
IUPAC Name	ethyl (2S)-2-acetamido-3-(4-hydroxyphenyl)propanoate[1]	ethyl (2S)-2-acetamido-3-(4-hydroxyphenyl)propanoate;hydrate[5]
CAS Number	840-97-1[1]	36546-50-6[3]
Synonyms	Ac-Tyr-OEt, Ethyl N-acetyl-L-tyrosinate, ATEE[1]	Ac-Tyr-OEt.H ₂ O[5]

Experimental Protocols

Detailed methodologies for the synthesis of **N-Acetyl-L-tyrosine ethyl ester** and its derivatives are crucial for research and development.

A patented method for the preparation of **N-Acetyl-L-tyrosine ethyl ester** monohydrate involves a two-step process: acylation followed by esterification and crystallization.^[6]

Step 1: Acylation of L-tyrosine

- Under vacuum conditions (-0.01MPa to -0.06MPa), dissolve L-tyrosine in an alkaline aqueous medium.
- Introduce acetic anhydride (with a weight ratio of tyrosine to acetic anhydride between 1:1.1 and 1:2.3) to initiate the acylation reaction.
- Maintain the reaction temperature between 20°C and 80°C for a duration of 30 to 60 minutes.
- Following the acylation, add a mineral acid to the solution.

Step 2: Esterification and Crystallization

- Introduce an alcohol to the solution from Step 1 to begin the esterification process.
- Control the reaction temperature for esterification between 60°C and 100°C for 2 to 5 hours.
- After the reaction, cool the solution to facilitate the crystallization of **N-acetyl-L-tyrosine ethyl ester** monohydrate.

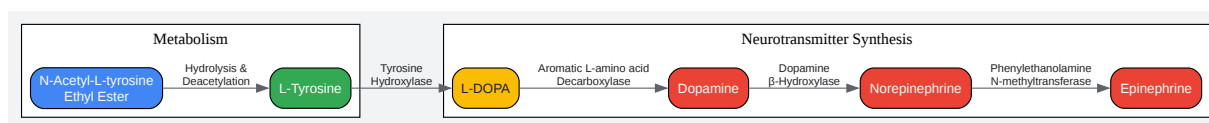
This protocol outlines the synthesis of an amide derivative from the ethyl ester form.^[7]

- Weigh 2.0 g of **N-Acetyl-L-tyrosine ethyl ester** and place it into a 250 mL round-bottom flask.
- Measure 100 mL of 70% aqueous ethylamine solution using a volumetric flask and add it to the round-bottom flask.

- Stir the resulting mixture for two days. During this period, **N-Acetyl-L-tyrosine ethyl ester** reacts with ethylamine to form N-Acetyltyrosine-N-ethyl amide.
- The crude product can be purified by recrystallization to separate the desired N-Acetyltyrosine-N-ethyl amide.

Biological Significance and Metabolic Pathway

N-acetyl-L-tyrosine (NALT), a related compound, serves as a more soluble precursor to L-tyrosine. In the body, **N-Acetyl-L-tyrosine ethyl ester** is expected to be hydrolyzed to N-acetyl-L-tyrosine and ethanol, with the former being subsequently deacetylated in the liver to yield L-tyrosine.[8] L-tyrosine is a critical precursor for the synthesis of several key catecholamine neurotransmitters, including dopamine, norepinephrine, and epinephrine, which are vital for regulating mood, cognition, and the stress response.[8]

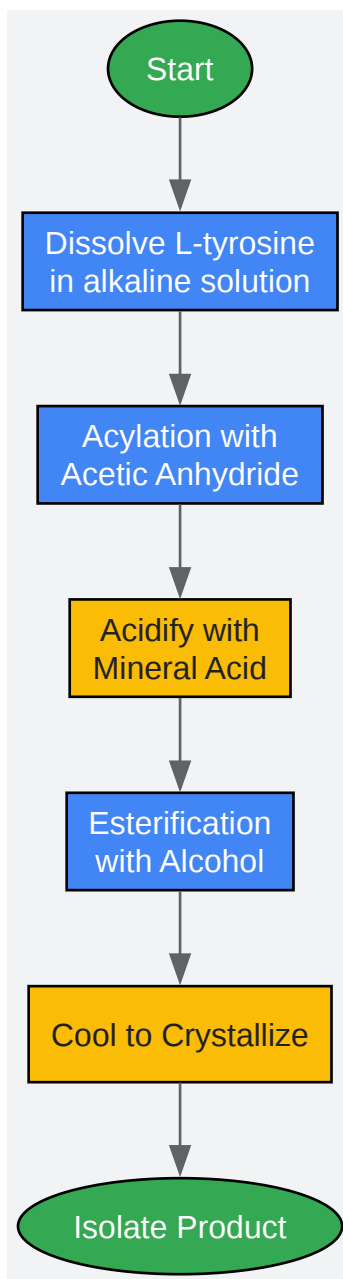


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Metabolic pathway of **N-Acetyl-L-tyrosine ethyl ester** to catecholamines.

Synthesis Workflow

The general workflow for the synthesis of **N-Acetyl-L-tyrosine ethyl ester** monohydrate can be visualized as a series of sequential steps, from the initial reaction to the final product isolation.



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General workflow for the synthesis of **N-Acetyl-L-tyrosine ethyl ester**.

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